

physical and chemical properties of 8-Nitro-1-naphthoic acid

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Compound of Interest

Compound Name: 8-Nitro-1-naphthoic acid

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An In-depth Technical Guide to 8-Nitro-1-naphthoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

8-Nitro-1-naphthoic acid is a nitrated derivative of 1-naphthoic acid, belonging to the class of nitroaromatic compounds. Its bifunctional nature, featuring both a carboxylic acid and a nitro group on the naphthalene scaffold, makes it a molecule of interest in organic synthesis and medicinal chemistry. The close proximity of the nitro and carboxylic acid groups at the 1 and 8 positions (peri-positions) of the naphthalene ring introduces significant steric strain, which influences its chemical reactivity and physical properties. This technical guide provides a comprehensive overview of the physical and chemical properties of **8-Nitro-1-naphthoic acid**, detailed experimental protocols, and a discussion of its potential biological significance based on related compounds.

Core Physical and Chemical Properties

The physical and chemical properties of **8-Nitro-1-naphthoic acid** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₇ NO ₄	[1]
Molecular Weight	217.18 g/mol	[1]
Melting Point	214-215 °C	[1]
Boiling Point	449.3 ± 20.0 °C (Predicted)	[1]
Density	1.468 ± 0.06 g/cm ³ (Predicted)	[1]
Physical Form	Solid	[1]
Storage Conditions	Room temperature, sealed, dry	[1]
CAS Number	2216-13-9	[1]

Experimental Protocols

Synthesis of 8-Nitro-1-naphthoic Acid via Nitration of 1-Naphthoic Acid

The most common method for the synthesis of **8-Nitro-1-naphthoic acid** is the electrophilic aromatic nitration of 1-naphthoic acid. The following protocol is a representative procedure based on established methods for the nitration of aromatic compounds.

Materials:

- 1-Naphthoic acid
- Concentrated sulfuric acid (H₂SO₄)
- Concentrated nitric acid (HNO₃)
- Ice
- Distilled water
- Sodium carbonate (Na₂CO₃) solution

- Hydrochloric acid (HCl)
- Organic solvent for recrystallization (e.g., ethanol)

Procedure:

- **Preparation of the Nitrating Mixture:** In a flask cooled in an ice bath, slowly add a stoichiometric equivalent of concentrated nitric acid to a sufficient volume of concentrated sulfuric acid with constant stirring. Maintain the temperature below 10 °C.
- **Dissolution of Starting Material:** In a separate flask, dissolve 1-naphthoic acid in a minimal amount of concentrated sulfuric acid. Cool this mixture in an ice bath.
- **Nitration Reaction:** Slowly add the prepared nitrating mixture dropwise to the solution of 1-naphthoic acid, ensuring the temperature of the reaction mixture is maintained between 0-5 °C with vigorous stirring.
- **Reaction Monitoring:** After the addition is complete, continue to stir the reaction mixture at a low temperature for a specified time. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, pour the reaction mixture slowly onto crushed ice with stirring. This will precipitate the crude product.
- **Isolation and Neutralization:** Filter the precipitated solid and wash it with cold water to remove excess acid. The crude product is then typically treated with a sodium carbonate solution to form the sodium salt of the carboxylic acid, which can help in separating it from non-acidic impurities. The aqueous solution is then acidified with hydrochloric acid to re-precipitate the purified **8-Nitro-1-naphthoic acid**.
- **Purification:** The purified product is filtered, washed with water until the washings are neutral, and then dried. Further purification can be achieved by recrystallization from a suitable solvent like ethanol.
- **Characterization:** The final product should be characterized by analytical techniques such as melting point determination, NMR spectroscopy, and mass spectrometry to confirm its identity and purity.

Alkaline Hydrolysis of Ethyl 8-Nitro-1-naphthoate

The kinetics of the alkaline hydrolysis of the ethyl ester of **8-nitro-1-naphthoic acid** have been studied to understand the reactivity of the ester group in the presence of the peri-nitro group.^[1]

Materials:

- Ethyl 8-nitro-1-naphthoate
- Ethanol-water solvent mixture (e.g., 85:15 by weight)
- Sodium hydroxide (NaOH) solution of known concentration
- Conductivity meter
- Thermostatically controlled water bath

Procedure:

- **Solution Preparation:** Prepare a solution of ethyl 8-nitro-1-naphthoate in the ethanol-water mixture. Prepare a separate solution of sodium hydroxide in the same solvent system.
- **Kinetic Run:** Place the ester solution in the thermostatically controlled water bath to reach the desired temperature (e.g., 50-60 °C). Initiate the reaction by adding a known volume of the pre-heated sodium hydroxide solution.
- **Conductivity Measurement:** Monitor the progress of the hydrolysis reaction by measuring the change in conductivity of the solution over time.^[1] The conductivity will change as the hydroxide ions are consumed.
- **Data Analysis:** The rate constants for the hydrolysis can be calculated from the conductivity data at different temperatures. This allows for the determination of activation energy and entropy of the reaction.^[1]

Chemical Reactivity and Potential Applications

The steric strain between the nitro and carboxylic acid groups in the 1,8-positions of the naphthalene ring is a key driver for some of the unique reactivity of **8-Nitro-1-naphthoic acid**.

This strain can lead to unusual rearrangements and reactions under certain conditions. For instance, derivatives of **8-nitro-1-naphthoic acid** can undergo unexpected rearrangements where the aromaticity of the naphthalene core is disrupted under mild reaction conditions.[2]

One notable application of **8-nitro-1-naphthoic acid** derivatives is their use as protecting groups for amines. The steric strain facilitates the removal of the protecting group under mild reducing conditions.[3] Furthermore, **8-Nitro-1-naphthoic acid** serves as an intermediate in the synthesis of dyes and fluorescent compounds.

Biological Activity and Signaling Pathways

While specific data on the biological activity and cytotoxicity of **8-Nitro-1-naphthoic acid** is limited in the public domain, the broader class of nitroaromatic compounds is known to exhibit a wide range of biological effects.

Many organic compounds containing a nitro group have therapeutic significance and are used in medicines.[4] The nitro group is often a key pharmacophore, and its presence can confer antibacterial, anticancer, and other biological activities.[4] For example, some nitro-containing compounds act as hypoxia-activated prodrugs, which are of interest in cancer therapy.

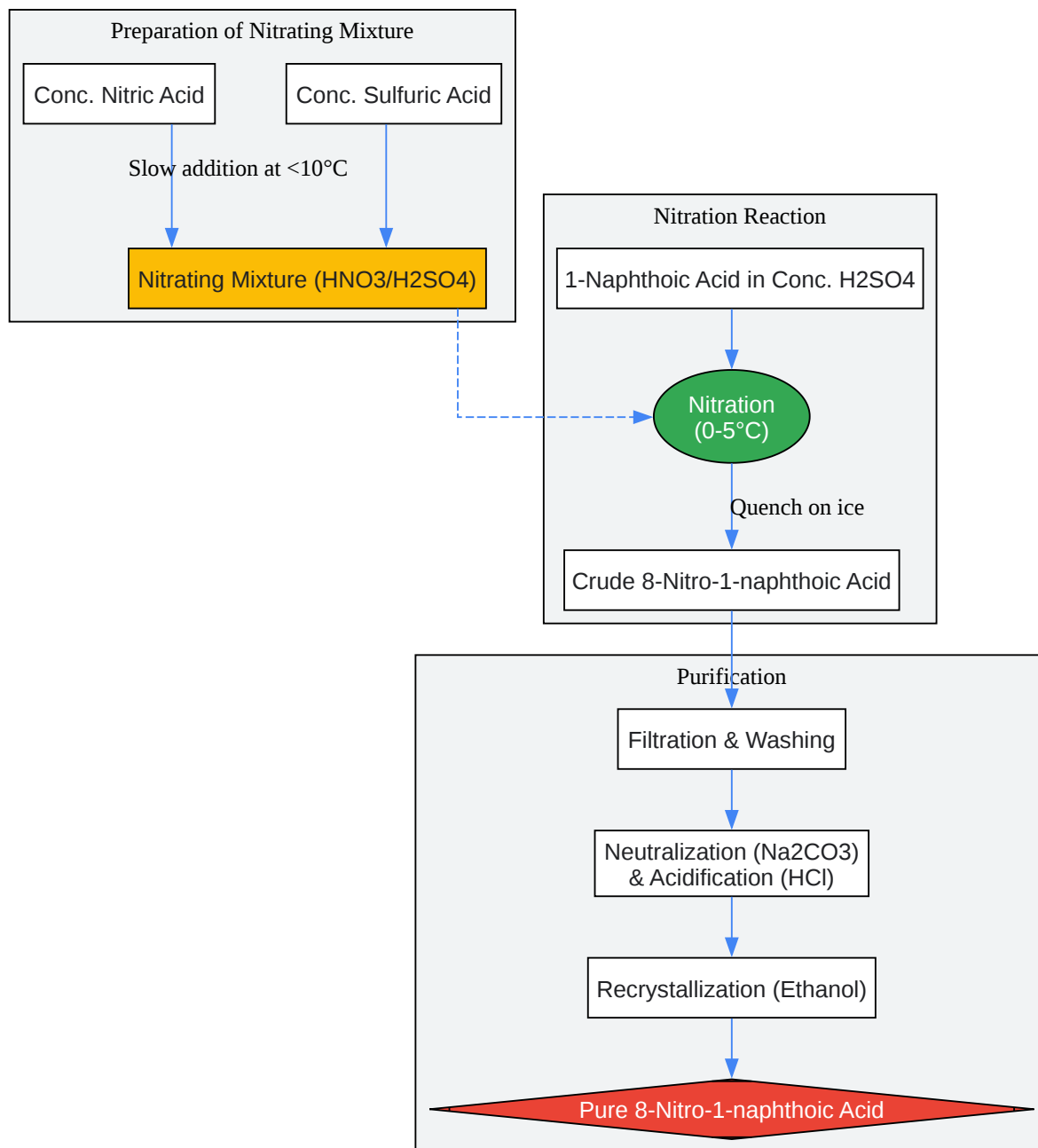
Derivatives of the related 1,8-naphthalimide scaffold, which can be synthesized from 1,8-disubstituted naphthalenes, have been investigated for their antitumor properties. For instance, a series of 3-nitro-1,8-naphthalimides have demonstrated significant antiproliferative activity against various cancer cell lines.[5] The proposed mechanism of action for some of these compounds involves DNA damage and inhibition of topoisomerase I, leading to cell cycle arrest and apoptosis.[5]

Given the structural similarities, it is plausible that **8-Nitro-1-naphthoic acid** and its derivatives could be explored for similar biological activities. However, dedicated in vitro cytotoxicity assays, such as MTT or LDH release assays, would be necessary to determine its specific cytotoxic profile against various cell lines.[6][7][8]

Currently, there is no direct evidence linking **8-Nitro-1-naphthoic acid** to specific signaling pathways. Research on the signaling roles of nitro-containing compounds has often focused on molecules like nitro-fatty acids, which can modulate inflammatory signaling pathways. Further

research is required to determine if **8-Nitro-1-naphthoic acid** interacts with any cellular signaling networks.

Mandatory Visualizations



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References

- 1. ir.canterbury.ac.nz [ir.canterbury.ac.nz]
- 2. Unusual Rearrangement of a 1,8-Naphthalene Derivative - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. Evaluation of eight in vitro assays for assessing the cytotoxicity of cigarette smoke condensate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. kosheeka.com [kosheeka.com]
- 8. researchgate.net [researchgate.net]
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